

safe handling procedures for 2-Bromo-3-nitroaniline in a lab setting

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Compound of Interest

Compound Name: 2-Bromo-3-nitroaniline

Cat. No.: B1315865

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This guide provides essential safety information, troubleshooting advice, and experimental guidelines for the handling and use of **2-Bromo-3-nitroaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Bromo-3-nitroaniline**?

A1: **2-Bromo-3-nitroaniline** is classified as toxic if swallowed, in contact with skin, or if inhaled. [1] It may also cause damage to organs (specifically the kidney, liver, heart, and blood) through prolonged or repeated exposure if swallowed.[1] It is harmful to aquatic life with long-lasting effects.[1]

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: When handling **2-Bromo-3-nitroaniline**, you must wear appropriate personal protective equipment. This includes chemical safety goggles or eyeglasses that comply with OSHA regulations, chemical-impermeable gloves, and protective clothing to prevent skin exposure.[2] [3] All handling of the solid material should be conducted in a well-ventilated area, preferably under a chemical fume hood to avoid inhalation of dust.[1]

Q3: How should I properly store **2-Bromo-3-nitroaniline** in the lab?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1]
[4] The storage area should be locked up or accessible only to qualified or authorized personnel.[1] It is recommended to keep it in a dark place under an inert atmosphere at room temperature.[2]

Q4: What is the correct procedure for disposing of **2-Bromo-3-nitroaniline** waste?

A4: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2] Do not mix with other waste. Uncleaned containers should be handled with the same precautions as the product itself.[1] Do not allow the product to enter drains.[1]

Q5: What are the incompatible materials to avoid when working with **2-Bromo-3-nitroaniline**?

A5: Avoid contact with strong oxidizing agents, strong acids, acid anhydrides, acid chlorides, and chloroformates.[4][5]

Troubleshooting Guide

Problem: I accidentally spilled a small amount of **2-Bromo-3-nitroaniline** powder on the lab bench.

Solution:

- Ensure adequate ventilation and wear your full PPE, including gloves, lab coat, and safety goggles.[2]
- Avoid generating dust.[6]
- Gently sweep or vacuum the spilled material and place it into a suitable, labeled, and closed container for disposal.[4]
- Clean the spill area thoroughly with soap and water.
- Dispose of the contaminated cleaning materials as hazardous waste.[2]

Problem: I think I may have gotten some of the compound on my gloves.

Solution:

- Stop your work immediately.
- Use a proper glove removal technique, without touching the outer surface of the glove with your bare hands, to avoid skin contact.[\[1\]](#)
- Dispose of the contaminated gloves in the designated hazardous waste container.[\[1\]](#)
- Wash your hands thoroughly with soap and water and dry them.[\[1\]](#)
- Inspect your hands for any signs of irritation before putting on a new pair of gloves.

Problem: The solid material appears discolored or clumped.

Solution: Discoloration or clumping may indicate degradation or moisture absorption. While the material may still be usable for some applications, it is best to verify its purity through analytical methods like TLC or NMR before proceeding with a critical experiment. Store the compound in a tightly sealed container in a dry environment to prevent this.[\[1\]](#)

Quantitative Data

Property	Value	Source
CAS Number	35757-20-1	[1] [2]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[1] [4]
Molecular Weight	217.02 g/mol	[1] [4]
Appearance	Solid	[2] [4]
Storage Temperature	Room Temperature, Inert Atmosphere	[2]
Purity	Typically 95% - 98%	[2] [4]

Experimental Protocols

General Protocol for the Reduction of the Nitro Group

2-Bromo-3-nitroaniline can be used as a starting material for the synthesis of various other compounds. One common reaction is the reduction of the nitro group to an amine. The following is an illustrative protocol and should be adapted and optimized for specific laboratory conditions.

Objective: To synthesize 2-Bromo-1,3-diaminobenzene from **2-Bromo-3-nitroaniline**.

Materials:

- **2-Bromo-3-nitroaniline**
- Iron powder (Fe)
- Hydrochloric acid (HCl)
- Ethanol
- Water
- Sodium bicarbonate (NaHCO_3)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

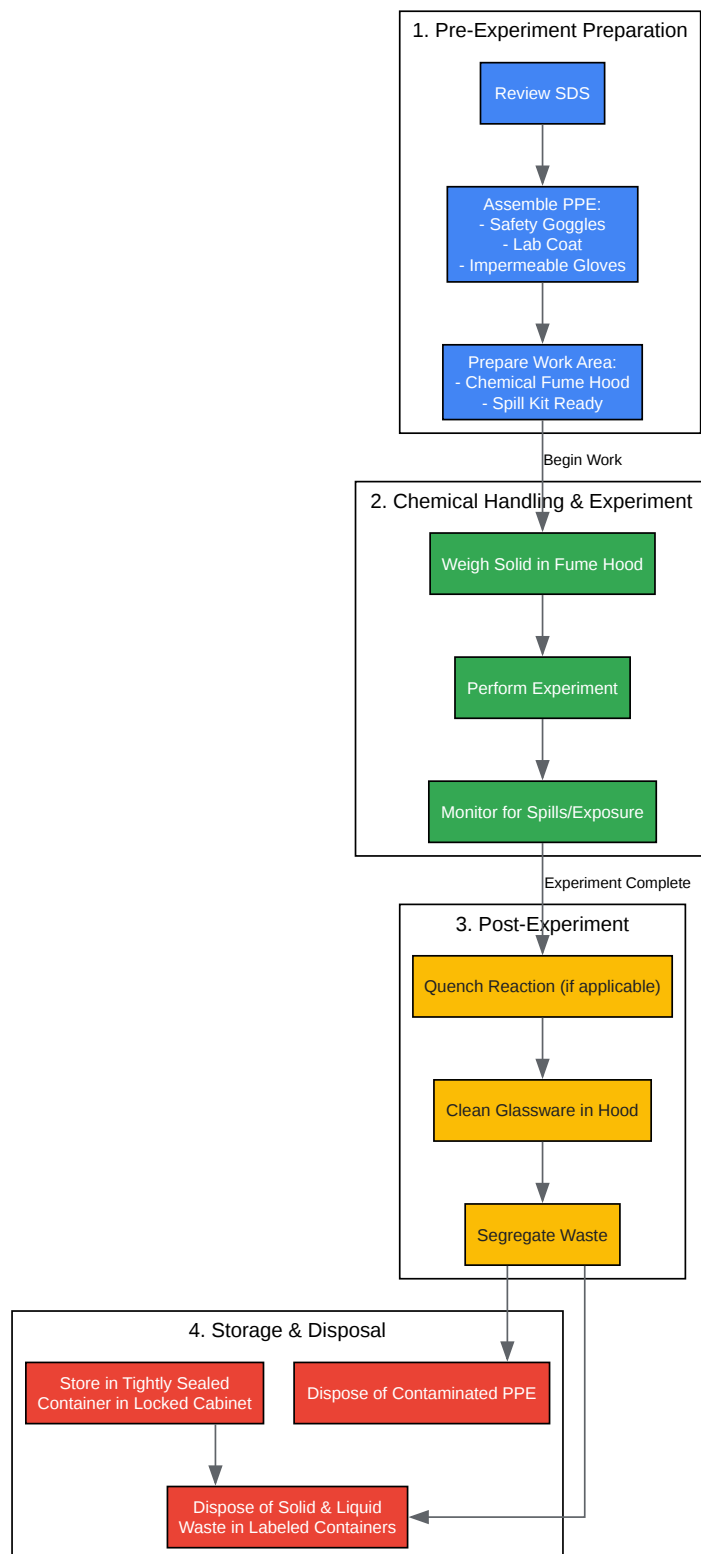
- Set up a round-bottom flask with a reflux condenser and a magnetic stirrer in a fume hood.
- To the flask, add **2-Bromo-3-nitroaniline** (1.0 eq) and ethanol.
- In a separate beaker, prepare a solution of hydrochloric acid.
- With vigorous stirring, add the iron powder to the flask.
- Slowly add the hydrochloric acid solution to the reaction mixture.

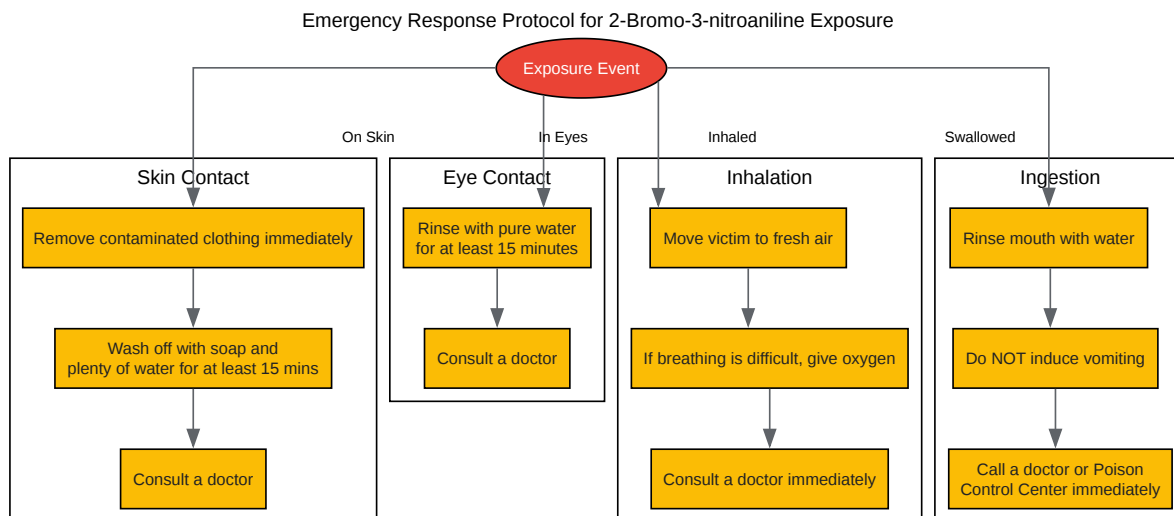
- Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- Once the reaction is complete, cool the mixture to room temperature.
- Carefully neutralize the mixture with a saturated solution of sodium bicarbonate.
- Filter the mixture to remove the iron salts and wash the filter cake with ethyl acetate.
- Transfer the filtrate to a separatory funnel and extract with ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography or recrystallization as needed.

Disclaimer: This is a generalized protocol. Researchers should consult relevant scientific literature for detailed and optimized procedures.

Visualizations

Workflow for Safe Handling of 2-Bromo-3-nitroaniline





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